

Application Notes and Protocols for Pydiflumetofen in Agricultural Research

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Compound of Interest

Compound Name: *Pydiflumetofen*

Cat. No.: *B1532787*

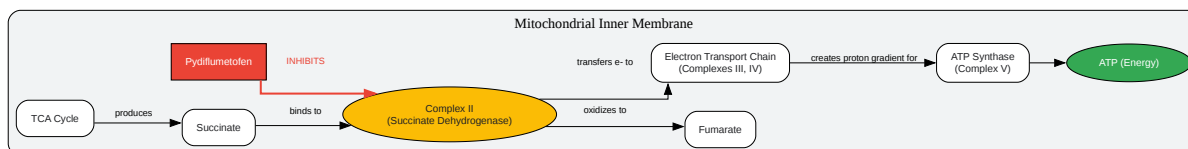
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Introduction and Scientific Foundation

Pydiflumetofen is a broad-spectrum fungicide belonging to the novel N-methoxy-(phenyl-ethyl)-pyrazole-carboxamide chemical class.[1] Developed by Syngenta under the trademark ADEPIDYN® technology, it is a cornerstone of products like the Miravis® line.[2][3] As a member of the Fungicide Resistance Action Committee (FRAC) Group 7, its mode of action is the inhibition of succinate dehydrogenase (SDHI).[2][4] This guide provides a comprehensive framework for researchers utilizing **pydiflumetofen**, detailing its mechanism, properties, and robust protocols for laboratory, greenhouse, and field applications.

Mechanism of Action: Targeting Fungal Respiration

The efficacy of **pydiflumetofen** stems from its ability to disrupt fungal energy production.[5] It specifically binds to the quinone reduction site of the succinate dehydrogenase (SDH) enzyme, also known as Complex II, within the mitochondrial electron transport chain.[6][7] This binding action blocks the oxidation of succinate to fumarate, a critical step in the tricarboxylic acid (TCA) cycle.[7] The consequence is a complete halt in cellular respiration and energy (ATP) production, leading to the death of the fungal pathogen.[2][5] This targeted, single-site mode of action provides high efficacy but also necessitates careful resistance management strategies. [5][7]



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Caption: **Pydiflumetofen**'s mode of action: Inhibition of the SDH enzyme.

Spectrum of Activity

Pydiflumetofen demonstrates potent activity against a wide range of economically significant fungal pathogens. It is effective for both preventative and curative control of diseases such as leaf spots (*Cercospora*, *Alternaria*), powdery mildews, grey mould (*Botrytis cinerea*), *Fusarium* head blight, and scab (*Venturia pyrina*).^{[4][5][8]} This broad utility makes it a valuable tool for research in crops including cereals, corn, soybeans, potatoes, grapes, and various vegetables.^{[4][8]}

Physicochemical Properties for Laboratory Use

A thorough understanding of **pydiflumetofen**'s properties is essential for accurate stock solution preparation, application, and interpretation of environmental fate studies. The active ingredient is an off-white, solid powder.^{[6][9]}

Property	Value	Source
IUPAC Name	3-(Difluoromethyl)-N-methoxy-1-methyl-N-[1-(2,4,6-trichlorophenyl)-2-propanyl]-1H-pyrazole-4-carboxamide	[6]
CAS Number	1228284-64-7	[6]
Molecular Formula	C ₁₆ H ₁₆ Cl ₃ F ₂ N ₃ O ₂	[9]
Molar Mass	426.67 g/mol	[6]
Melting Point	>96-113°C (decomposes)	[6][10]
Water Solubility	1.5 mg/L (at 20-25°C)	[6][9]
Vapour Pressure	5.30 × 10 ⁻⁸ Pa (at 25°C)	[9]
Log P (octanol/water)	3.8 (at 25°C)	[6][9]
Stability	Stable in storage.[1] Hydrolysis is pH and temperature-dependent; degradation is faster in neutral conditions and primarily driven by microorganisms in soil.[11]	[1][11]

Note: The low water solubility necessitates the use of organic solvents for preparing concentrated stock solutions.

Safety, Handling, and Storage

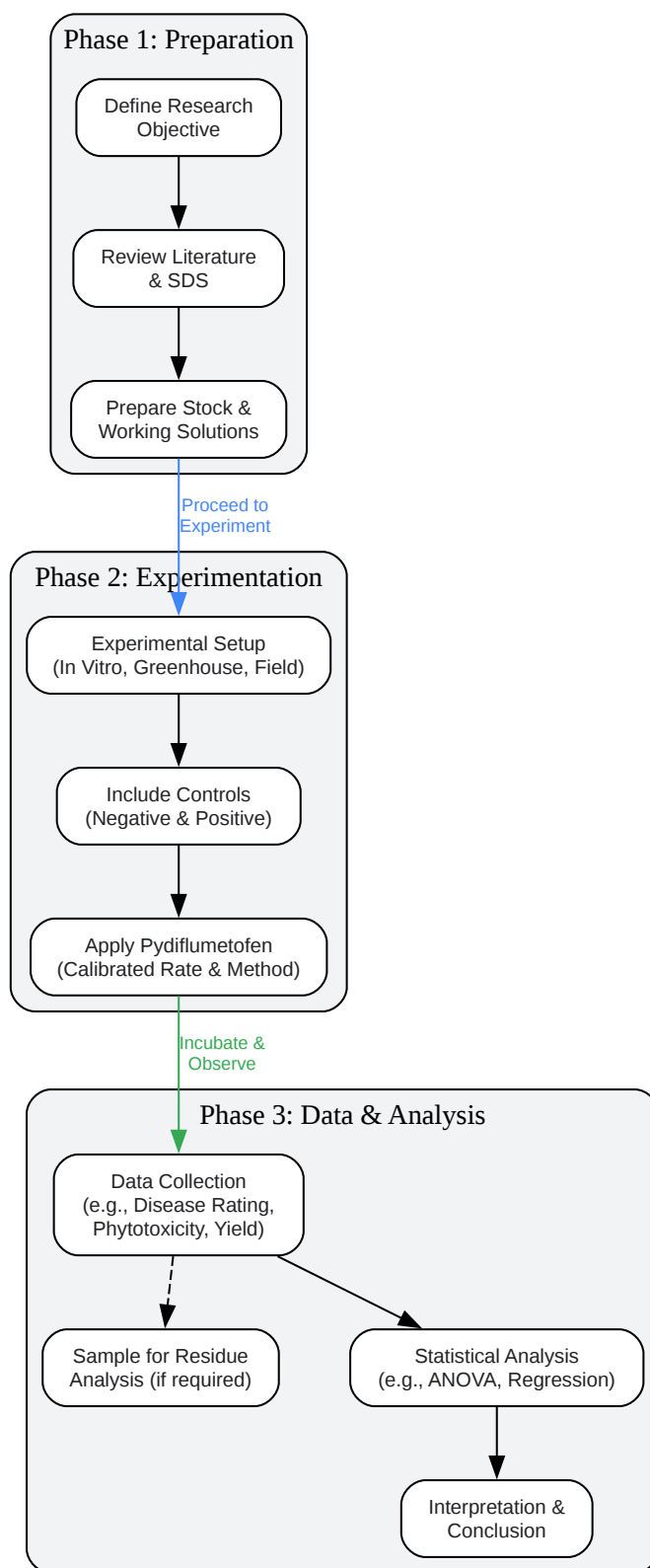
Researcher safety is paramount. Always consult the most current Safety Data Sheet (SDS) for the specific formulation being used.[12][13]

- Personal Protective Equipment (PPE): Standard laboratory PPE, including a lab coat, safety glasses, and chemical-resistant gloves (e.g., nitrile), is required.[14][15] When handling the pure compound or concentrated solutions, or when generating aerosols, a respirator may be necessary.[16]

- Handling: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[15\]](#)[\[17\]](#) Avoid creating dust if working with the technical powder. Perform dilutions in a well-ventilated area or chemical fume hood.
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[\[18\]](#) If swallowed, immediately call a poison control center or doctor for treatment advice.[\[12\]](#)[\[13\]](#)
- Storage: Store **pydiflumetofen** in its original, tightly closed container in a cool, dry, and locked area, inaccessible to children and animals.[\[13\]](#)[\[17\]](#) For laboratory solutions, store in clearly labeled, sealed containers. Short-term storage (days to weeks) at 0-4°C in the dark is recommended, while long-term storage (months to years) should be at -20°C.[\[19\]](#)
- Disposal: Dispose of unused chemicals and contaminated materials as hazardous waste according to institutional, state, and local regulations.[\[14\]](#)[\[17\]](#) Do not contaminate water, food, or feed through disposal.[\[17\]](#)

Experimental Design and Workflow

A well-designed experiment is crucial for generating reliable and reproducible data. The following workflow provides a general framework for **pydiflumetofen** research.



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Caption: General experimental workflow for **pydiflumetofen** research.

Detailed Application Protocols

The following protocols provide step-by-step guidance for common research applications.

Causality: The precision in these steps ensures that the only variable being tested is the effect of the fungicide at a known concentration, leading to trustworthy and reproducible results.

Protocol 1: Preparation of Stock and Working Solutions

Rationale: Due to its low water solubility, a concentrated stock solution must first be prepared in an appropriate organic solvent. This stock is then used to make aqueous working solutions for most applications.

Materials:

- **Pydiflumetofen** (technical grade, ≥99.5% purity)[9]
- Analytical balance
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Solvent: Acetonitrile, Dimethyl sulfoxide (DMSO), or Acetone (verify solubility)
- Distilled or deionized water
- Surfactant/adjuvant (optional, e.g., Tween® 80)

Procedure:

- **Calculate Mass:** Determine the mass of **pydiflumetofen** needed for your stock solution.
 - Formula: $\text{Mass (g)} = \text{Desired Concentration (g/L)} \times \text{Volume (L)}$
 - Example: For a 10,000 ppm (10 g/L) stock in a 50 mL (0.05 L) flask: $\text{Mass} = 10 \text{ g/L} \times 0.05 \text{ L} = 0.5 \text{ g}$.
- **Weigh Compound:** Accurately weigh the calculated mass of **pydiflumetofen** onto weighing paper and transfer it carefully into the volumetric flask.

- **Dissolve:** Add a small amount of the chosen organic solvent (e.g., 20-25 mL for a 50 mL flask) and swirl gently to dissolve the compound completely. Sonication may aid dissolution.
- **Bring to Volume:** Once fully dissolved, add the solvent to the calibration mark on the volumetric flask. Cap and invert the flask several times to ensure a homogenous solution. This is your Stock Solution.
- **Prepare Working Solution:** Perform serial dilutions from the stock solution to achieve the desired final concentration for your experiment.
 - **Formula (Dilution):** $C_1V_1 = C_2V_2$
 - **Example:** To make 100 mL (V_2) of a 50 ppm (C_2) working solution from a 10,000 ppm (C_1) stock:
 - $V_1 = (C_2V_2) / C_1 = (50 \text{ ppm} \times 100 \text{ mL}) / 10,000 \text{ ppm} = 0.5 \text{ mL}$.
 - Pipette 0.5 mL of the stock solution into a 100 mL volumetric flask.
- **Add Adjuvant (Optional):** If your protocol requires a surfactant, add it to the flask now (e.g., 0.01-0.1% v/v).
- **Final Dilution:** Bring the flask to the 100 mL mark with distilled water. The small amount of organic solvent from the stock should not cause precipitation at typical working concentrations.
- **Storage:** Store the stock solution at -20°C in a labeled, sealed container. Prepare fresh working solutions daily.

Protocol 2: Greenhouse Foliar Spray Application

Rationale: This protocol is designed for evaluating fungicide efficacy and crop safety on whole plants under controlled environmental conditions. Proper calibration and application technique are critical for uniform coverage and reliable results.

Materials:

- **Pydiflumetofen** working solution

- Pressurized air sprayer or handheld mist bottle
- Graduated cylinders
- Test plants (uniformly grown)
- Water-treated control plants
- Positive control plants (treated with a standard fungicide)

Procedure:

- Plant Preparation: Use plants of a consistent growth stage. Arrange them in a randomized complete block design to account for any environmental variability within the greenhouse.
- Sprayer Calibration: Before application, calibrate your sprayer to determine its output (e.g., mL/second). Spray water onto a test area or into a graduated cylinder for a set time to calculate the application volume needed for thorough coverage without runoff.
- Application:
 - Wear appropriate PPE.
 - Thoroughly agitate the working solution before and during application.
 - Spray the plants from all sides to ensure complete coverage of all foliage (both adaxial and abaxial leaf surfaces).
 - Treat the control groups with water (and adjuvant, if used in the treatment).
- Post-Application: Allow plants to dry completely before moving them or resuming overhead watering. Maintain consistent greenhouse conditions (temperature, humidity, light) for the duration of the experiment.
- Data Collection: At predetermined intervals (e.g., 7, 14, 21 days post-application), assess disease severity using a standardized rating scale (e.g., 0-100% leaf area affected). Also, record any signs of phytotoxicity (e.g., chlorosis, necrosis, stunting) on a scale of 0 to 10 (0 = no injury, 10 = complete kill).[20]

Protocol 3: Field Trial Application

Rationale: Field trials are essential for evaluating **pydiflumetofen**'s performance under real-world agricultural conditions. Adherence to established guidelines for plot design and application ensures that results are statistically valid and relevant.

Materials:

- Commercial **pydiflumetofen** formulation (e.g., Miravis®, Miravis® Prime)[4][21]
- Calibrated field plot sprayer (e.g., CO₂-pressurized backpack sprayer)
- Plot flags and measuring tapes
- Personal Protective Equipment (PPE) as per product label

Procedure:

- Plot Design: Establish experimental plots using a Randomized Complete Block Design (RCBD) with a minimum of 3-4 replications. Ensure plots are of a uniform size with buffer zones between them to minimize spray drift.
- Calculate Application Rate: Determine the amount of product needed per plot based on the label recommendations. Rates are typically given in fluid ounces of product per acre or pounds of active ingredient (a.i.) per acre.[4]
 - Example Rate: Maximum single application rates often range from 0.11 to 0.18 lb a.i./A.[4]
 - Convert this rate to the amount needed for your small plot size.
- Sprayer Calibration: Calibrate the sprayer with water on a test area to ensure the correct volume of spray solution is delivered per unit area (e.g., gallons per acre). This depends on nozzle type, pressure, and travel speed.
- Mixing: Add the calculated amount of **pydiflumetofen** product to a partially filled spray tank of clean water. Agitate and fill the tank to the final required volume.
- Application:

- Apply the treatment uniformly to the designated plot, maintaining constant pressure and walking speed.
- Avoid application during windy conditions to prevent drift to adjacent plots.
- Apply to control plots using the same procedure with water only.
- Data Collection: Assess disease incidence and severity at appropriate intervals based on the target pathogen's life cycle. Collect yield data at harvest.

Typical Field Application Parameters

Target Crop	Disease Example	Typical Application Rate (a.i.)
Canola	Black leg	450 to 600 mL/ha of Miravis® Fungicide (200 g/L formulation)
Grapes	Powdery mildew	20 mL/100 L of Miravis® Fungicide
Potatoes	Target spot/Early blight	250 to 375 mL/ha of Miravis® Fungicide
Soybean	Frogeye leaf spot	0.11 to 0.18 lb a.i./A
Wheat	Fusarium head blight	0.54 L/ha of Proline® (as a standard) vs. various rates of pydiflumetofen formulations

Note: These are examples.

Always consult the specific product label for legal and recommended rates.[\[1\]](#)[\[4\]](#)[\[22\]](#)

Residue Analysis

For studies involving dietary risk assessment or environmental fate, quantifying **pydiflumetofen** residues is necessary. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by analysis with Ultra-Performance Liquid

Chromatography–Tandem Mass Spectrometry (UPLC-MS/MS) is a widely validated approach.
[23][24][25]

Key Steps in Residue Analysis:

- Extraction: Homogenized samples (e.g., plant tissue, soil) are extracted with acetonitrile.[23]
- Cleanup: The extract is cleaned using dispersive solid-phase extraction (dSPE) with C18 sorbent to remove interfering matrix components.[23]
- Detection: The final extract is analyzed by UPLC-MS/MS, which provides high sensitivity and selectivity for quantifying **pydiflumetofen**. [24][25] The limit of quantification (LOQ) for this method is typically around 10 µg/kg.[23]

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